

Safe Handling and Disposal of Nitroethylene: A Procedural Guide

Author: BenchChem Technical Support Team. Date: December 2025



Nitroethylene is a highly reactive and hazardous chemical intermediate used in various organic syntheses.[1][2] Due to its toxicity, flammability, and potential for violent polymerization, strict adherence to safety protocols is paramount for the protection of laboratory personnel and the environment.[3][4] This guide provides essential safety information, operational procedures, and disposal plans for researchers, scientists, and drug development professionals.

Hazard Summary & Key Data

Nitroethylene is a toxic, combustible, and highly reactive liquid.[1][3][4] It is suspected to cause cancer and may damage fertility or the unborn child.[4] Prolonged or repeated inhalation can cause organ damage.[4] The chemical, physical, and toxicological properties have not been exhaustively investigated, warranting a high degree of caution.[5]

Quantitative Data for Nitroethylene



Property	Value	Source
CAS Number	3638-64-0	[1]
Molecular Formula	C ₂ H ₃ NO ₂	[1]
Appearance	Colorless liquid with a pungent odor	[1]
Boiling Point	98.5 °C (209.3 °F)	[1]
Flash Point	23.2 °C (73.8 °F)	[1]
Vapor Pressure	45.8 mmHg at 25 °C	[1]
Occupational Exposure Limits (OELs)	Not established. Handle with extreme caution.	

Note: No specific Permissible Exposure Limit (PEL) from OSHA or Threshold Limit Value (TLV) from ACGIH has been established for **nitroethylene**. In the absence of specific limits, all handling should be performed in a manner that minimizes any potential for exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **nitroethylene**. The following table summarizes the required equipment.

Required Personal Protective Equipment



Body Part	Equipment	Specification & Rationale
Hands	Chemical-Resistant Gloves	Butyl or Neoprene gloves are recommended for handling nitro-compounds.[6] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[7] Dispose of contaminated gloves immediately as hazardous waste.[7]
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles are mandatory.[8] A full-face shield should be worn over the goggles to protect against splashes.[8][9]
Respiratory	Chemical Fume Hood / Respirator	All handling must occur in a certified chemical fume hood to ensure adequate ventilation.[7] For higher-level protection or in case of ventilation failure, use NIOSH-approved respirators with Type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) cartridges.[5]
Body	Flame-Resistant Lab Coat & Apron	Wear a flame-resistant lab coat.[9] A chemical-resistant apron should be worn over the lab coat for additional protection against spills.
Feet	Closed-Toe Shoes	Sturdy, closed-toe shoes made of a non-porous material are required.



Operational Plan: From Preparation to Disposal

This section provides a step-by-step guide for the safe handling and disposal of nitroethylene.

Preparation and Engineering Controls

- Work Area: Designate a specific area for handling nitroethylene within a certified chemical fume hood.
- Ventilation: Ensure the fume hood provides appropriate exhaust ventilation.[7]
- Emergency Equipment: Confirm that a safety shower, eyewash station, and a Class B (or ABC) fire extinguisher are readily accessible.
- Spill Kit: Prepare a spill kit containing inert absorbent material (e.g., sand, vermiculite), non-sparking tools for cleanup, and a designated hazardous waste container.[9][10] Do not use combustible materials like paper towels to absorb spills.[10]
- Grounding: Ensure all equipment is properly grounded to prevent static discharge.[9]
- Storage: Nitroethylene is unstable and can polymerize.[3] It should be stored in a cool, dry, and dark place, away from direct sunlight and incompatible materials such as strong oxidizers and bases.[1][3] For longer-term storage, a 10% solution in benzene refrigerated at -10°C can be stable for up to six months.[3]

Handling Procedure

- Don PPE: Before handling, put on all required personal protective equipment as detailed in the table above.
- Minimize Quantities: Work with the smallest practical quantities of the material to minimize risk.[9]
- Transfer: Use non-sparking tools (e.g., plastic or ceramic spatulas) for all transfers.[9] Avoid any friction or impact.[9]
- Avoid Incompatibles: Keep the compound away from heat, open flames, and incompatible materials.[3][9]



Decontamination


- Equipment: Thoroughly decontaminate all surfaces and equipment that came into contact with **nitroethylene** using a suitable solvent, followed by soap and water.
- Waste: All cleaning materials and rinsate must be collected and disposed of as hazardous waste.[10]

Disposal Plan

- Waste Classification: Nitroethylene and any materials contaminated with it are classified as hazardous chemical waste.[10]
- Containerization: Collect all nitroethylene waste (including contaminated gloves, absorbent
 materials, and empty containers) in a clearly labeled, sealed, and compatible hazardous
 waste container.[7][10] The label must include the full chemical name and appropriate hazard
 warnings.
- Licensed Disposal: Do not pour nitroethylene down the drain or discard it in regular trash.
 [10] Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal company.
- Disposal Method: The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[7] Extra care is required during ignition due to the material's high flammability.[7]

The logical workflow for handling **nitroethylene** is illustrated in the diagram below.





Click to download full resolution via product page

Caption: Workflow for Safe Handling of Nitroethylene.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Nitroethylene Wikipedia [en.wikipedia.org]
- 2. dnacih.com [dnacih.com]
- 3. Nitroethylene CAS#: 3638-64-0 [m.chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. capotchem.com [capotchem.com]
- 6. safety.fsu.edu [safety.fsu.edu]
- 7. guidechem.com [guidechem.com]
- 8. Nitroethylene (CAS 3638-64-0) Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. ehs.yale.edu [ehs.yale.edu]
- 10. CDC NIOSH Pocket Guide to Chemical Hazards EPN [cdc.gov]
- To cite this document: BenchChem. [Safe Handling and Disposal of Nitroethylene: A
 Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b032686#personal-protective-equipment-for-handling-nitroethylene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com